

1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS number and structure

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

Cat. No.: B350431

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Technical Guide: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

Status: Research Intermediate / Pharmacophore Primary Application: Medicinal Chemistry (Serotonergic/Dopaminergic Ligand Design)[1]

Chemical Identity & Structural Analysis[1][2][3][4][5]

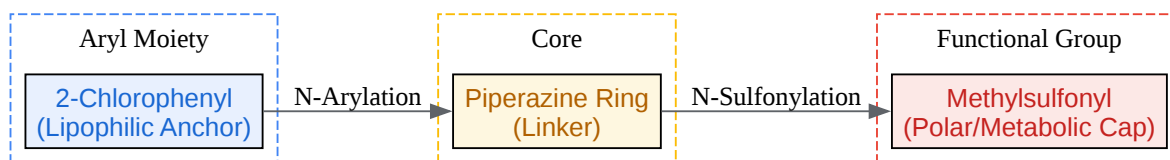
This compound is a sulfonamide derivative of the well-known pharmacophore 1-(2-chlorophenyl)piperazine (oCPP).[1] While oCPP is a non-selective serotonin receptor agonist/antagonist and a metabolite of drugs like Trazodone and Nefazodone, the N-methylsulfonyl derivative represents a specific modification to alter lipophilicity and metabolic stability.

Nomenclature & Identifiers

Property	Detail
Systematic Name	1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine
Common Abbreviation	oCPP-Ms
CAS Number	Not widely listed as a commodity chemical.Synthesized from: [39512-50-0] (oCPP) + [124-63-0] (MsCl)
Molecular Formula	C ₁₁ H ₁₅ ClN ₂ O ₂ S
Molecular Weight	274.77 g/mol
SMILES	CS(=O)(=O)N1CCN(CC1)c2ccccc2Cl
InChI Key	(Generated) InChI=1S/C11H15ClN2O2S/c1-17(15,16)14-8-6-13(7-9-14)12-5-3-2-4-10(12)11/h2-5H,6-9H2,1H3

Structural Visualization

The molecule consists of a central piperazine ring. One nitrogen is arylated with an ortho-chlorophenyl group (imparting lipophilicity and receptor affinity), while the other nitrogen is sulfonylated with a methyl group (imparting polarity and metabolic resistance).[1]



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Caption: Structural dissection of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** highlighting the pharmacophoric zones.[1]

Synthesis Protocol

Since this compound is not a standard catalog item, it is synthesized via the nucleophilic attack of 1-(2-chlorophenyl)piperazine on methanesulfonyl chloride.^[1]

Retro-Synthetic Analysis^[1]

- Precursor A: 1-(2-Chlorophenyl)piperazine (oCPP) – Nucleophile^[1]
- Precursor B: Methanesulfonyl Chloride (MsCl) – Electrophile^[1]
- Base: Triethylamine (TEA) or Pyridine – Acid Scavenger^[1]
- Solvent: Dichloromethane (DCM) – Aprotic, non-nucleophilic

Step-by-Step Experimental Procedure

Reaction Stoichiometry:

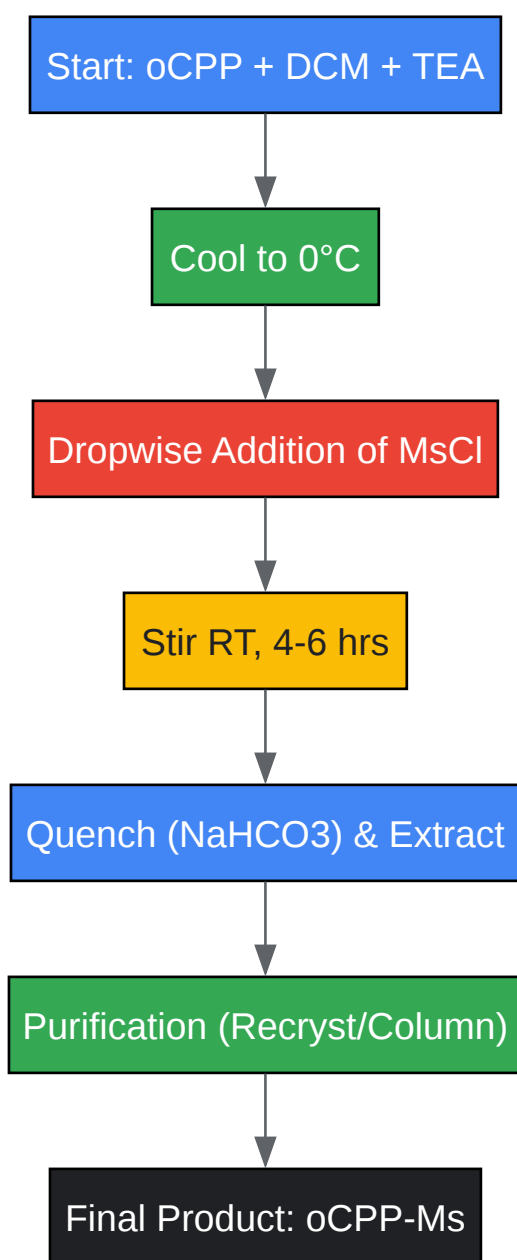
- 1.0 eq 1-(2-Chlorophenyl)piperazine^{[1][2]}
- 1.1 eq Methanesulfonyl chloride^[3]
- 1.2 eq Triethylamine (TEA)^[1]

Protocol:

- Preparation: Dissolve 10 mmol of 1-(2-chlorophenyl)piperazine in 50 mL of anhydrous DCM in a round-bottom flask.
- Base Addition: Add 12 mmol of Triethylamine. Cool the mixture to 0°C using an ice bath to control the exotherm.
- Addition of Electrophile: Dropwise add 11 mmol of Methanesulfonyl chloride dissolved in 10 mL DCM over 15 minutes. Note: MsCl is moisture sensitive; use a drying tube.^[1]
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.^{[1][2]}
- Workup:

- Quench with saturated NaHCO_3 solution (20 mL).
- Extract the organic layer and wash with water (2 x 20 mL) followed by brine (1 x 20 mL).
- Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or purify via flash column chromatography (Silica gel, 0-5% MeOH in DCM).

Synthesis Workflow Diagram



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Caption: Operational workflow for the sulfonylation of 1-(2-chlorophenyl)piperazine.

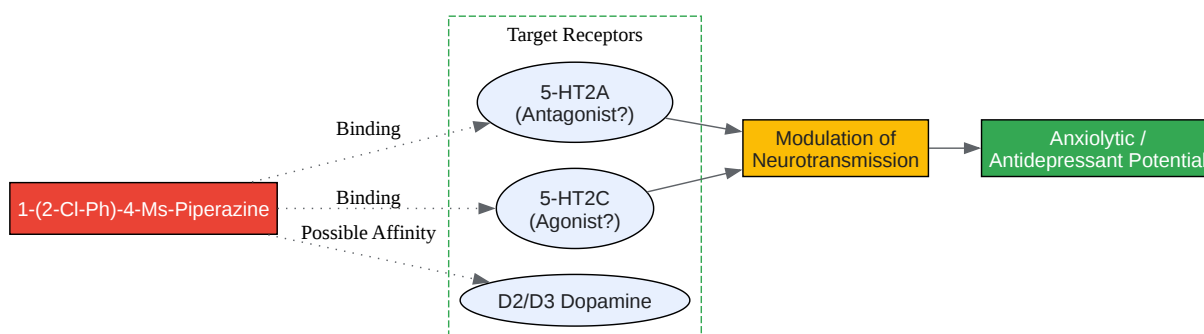
Pharmacological Context & Applications

The 1-(2-chlorophenyl)piperazine (oCPP) moiety is a "privileged structure" in medicinal chemistry, known for its promiscuous binding to Serotonin (5-HT) receptors.[1]

Mechanism of Action (Hypothetical)

- 5-HT Receptors: The oCPP core typically confers affinity for 5-HT_{2A}, 5-HT_{2C}, and 5-HT_{1A} receptors.[1]
- Sulfonyl Modification: The addition of the methylsulfonyl group reduces the basicity of the distal nitrogen (N₄), preventing protonation at physiological pH. This alters the binding mode compared to the free amine, potentially increasing selectivity or reducing off-target effects (e.g., hERG channel inhibition) often associated with basic amines.

Biological Pathway Interaction[1][6][7]



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Caption: Predicted pharmacological interaction network based on the oCPP pharmacophore.

Analytical Characterization

To validate the synthesis, the following analytical data is expected.

Nuclear Magnetic Resonance (^1H NMR)

Solvent: CDCl_3 , 400 MHz

Shift (δ ppm)	Multiplicity	Integration	Assignment
7.35 – 7.20	Multiplet	2H	Aryl H-3, H-6
7.05 – 6.95	Multiplet	2H	Aryl H-4, H-5
3.40 – 3.30	Triplet (br)	4H	Piperazine N-CH ₂ (adj. to Aryl)
3.15 – 3.05	Triplet (br)	4H	Piperazine N-CH ₂ (adj. to Sulfonyl)
2.85	Singlet	3H	Methylsulfonyl (- SO ₂ CH ₃)

Mass Spectrometry (LC-MS)[1][5]

- Ionization Mode: ESI (+)
- Expected $[\text{M}+\text{H}]^+$: 275.08 m/z[1]
- Isotopic Pattern: Distinct $^{35}\text{Cl}/^{37}\text{Cl}$ pattern (3:1 ratio) at 275/277 m/z.

Safety & Handling

- Precursors:
 - Methanesulfonyl chloride:[3][4][5] Highly toxic, corrosive, lachrymator. Handle in a fume hood.

- 1-(2-Chlorophenyl)piperazine: Irritant, harmful if swallowed.
- Product: Treat as a novel bioactive compound. Assume potential for CNS activity.[3][6]
- PPE: Nitrile gloves, safety goggles, lab coat.
- Storage: Store at 2–8°C, desiccated.

References

- PubChem.1-(2-Chlorophenyl)piperazine (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)[1]
- Journal of Medicinal Chemistry.Structure-Activity Relationships of Arylpiperazines. (General reference for oCPP pharmacophore). Available at: [\[Link\]](#)

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Sources

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